

1,1'-Diethyl-4,4'-dicarbocyanine iodide organic photodiodes

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Compound Focus: 1,1'-Diethyl-4,4'-dicarbocyanine iodide

CAS No.: 18300-31-7

Cat. No.: S1515119

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Chemical Profile of DDCI-4

The table below summarizes the key properties of DDCI-4 as a raw material [1] [2] [3].

Property	Specification
CAS Number	18300-31-7 [1] [2] [3]
Molecular Formula	C ₂₇ H ₂₇ IN ₂ [2]
Molecular Weight	506.4 g/mol [1] [2]
Physical Form	Solid [1] [3]
Purity (Dye Content)	90% [1] [3]
Melting Point	158 °C (decomposition) [1] [3]
Absorption Peak (λ _{max})	814 nm [1] (Q-band peaks at 733 nm and 890 nm also reported) [4]
Safety	Acute Toxicity, Eye Irritant, Skin Irritant [1]

Application in Organic Photodiodes

DDCI-4 functions as a **photoactive material**, particularly valuable for its strong absorption in the **Near-Infrared (NIR) region** [4]. Its long, conjugated molecular structure and the presence of an iminium cation and iodide anion contribute to this NIR activity [4]. When used in a ternary blend with other materials, it helps broaden the device's absorption bandwidth from the visible range (around 400 nm) up to about 1000 nm [4].

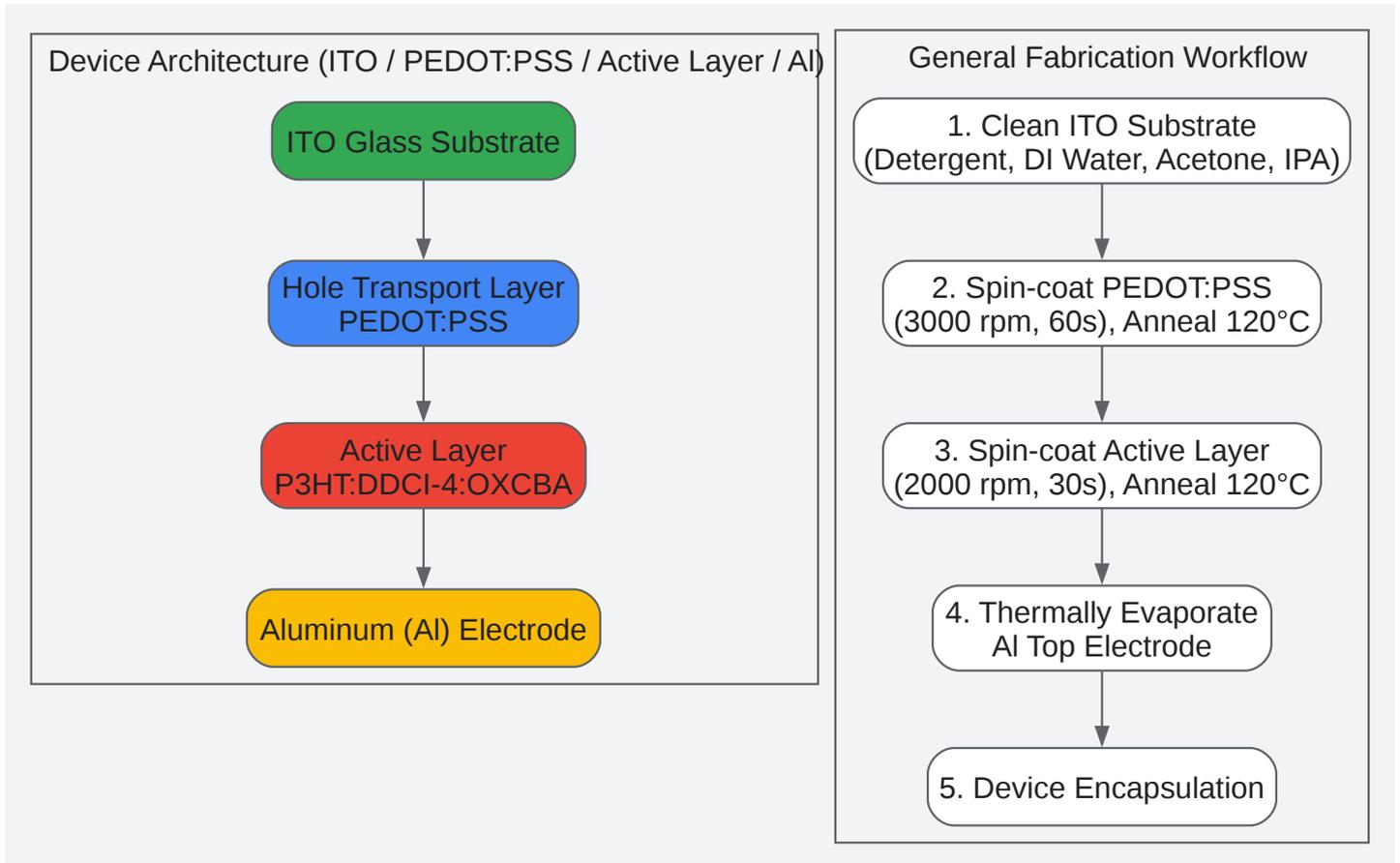
Key Materials and Ratios

The following table outlines the materials and their roles in a typical OPD device fabrication as described in the research [4].

Material	Role in Device	Concentration / Ratio
DDCI-4	NIR-Absorbing Photoactive Dye	3 mg/mL, 5 mg/mL, or 7 mg/mL [4]
P3HT	Donor Polymer	15 mg/mL [4]
OXCBA	Fullerene-based Acceptor	15 mg/mL [4]
P3HT:OXCBA Blend Ratio	Bulk Heterojunction Matrix	1.0 : 0.5 (volumetric) [4]
Solvent	Chloroform (for all solutions) [4]	-

Device Architecture and Workflow

The OPD device follows a conventional stack structure. The diagram below illustrates the layered architecture and the general fabrication workflow.



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Performance Considerations and Findings

The concentration of DDCI-4 in the active layer blend is a critical parameter that directly impacts device performance [4] [5].

- **Optimal Concentration:** An appropriate concentration of DDCI-4 improves light absorption broadening in the NIR region [4] [5].
- **Negative Effects of High Concentration:** Increasing the DDCI-4 concentration beyond the optimal point can lead to **dislocation defects** and a **decrease in charge carriers**, ultimately degrading the OPD's performance [4] [5].

Limitations of Available Information

Please be aware that the information presented has several limitations that prevent the creation of a complete protocol:

- **Lack of Full Experimental Detail:** The search results confirm the use of specific materials and general steps but do not provide exhaustive procedural details. Critical information such as specific stirring conditions (beyond 500 rpm), exact annealing times, filtration specifications, and the complete electrical characterization protocol are missing [4].
- **Missing Quantitative Performance Data:** While the improvement in NIR absorption is noted, key performance metrics for the final OPD device—such as responsivity (mA/W), detectivity (Jones), external quantum efficiency (EQE), and dark current—are not provided in the available excerpts [4] [5].

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References

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